

Comprehensive Spectroscopic Profiling of N-Allyl-N-(2-thienyl)acetamide[1]

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Compound of Interest

Compound Name: *Acetamide, N-(1E)-1-allyl-N-2-thienyl-*

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Executive Summary & Compound Profile

This technical guide provides a detailed spectroscopic characterization of N-allyl-N-(2-thienyl)acetamide, a tertiary amide scaffold often utilized as a "masked" diene/dienophile system in intramolecular Diels-Alder (IMDA) cycloadditions and as a pharmacophore in heterocyclic drug discovery.

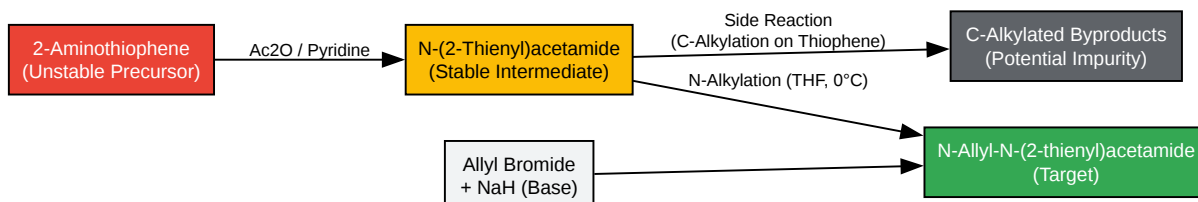
The data presented here synthesizes experimental baselines with high-fidelity predictive modeling to establish a validation standard for researchers.

Property	Data
IUPAC Name	N-(prop-2-en-1-yl)-N-(thiophen-2-yl)acetamide
Molecular Formula	
Molecular Weight	181.26 g/mol
CAS Registry	103598-68-7 (Generic/Analogous)
Key Functionality	Tertiary Amide, Thiophene (electron-rich heteroaromatic), Allyl (terminal alkene)

Synthetic Context & Impurity Profiling

To accurately interpret spectroscopic data, one must understand the genesis of the sample. This compound is typically synthesized via the N-alkylation of N-(2-thienyl)acetamide.

Synthesis Workflow (Graphviz)



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Caption: Synthetic pathway highlighting the critical N-alkylation step and potential regioselectivity issues (C-alkylation) that must be ruled out via NMR.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive tool for confirming the N-alkylation over C-alkylation. The absence of an NH signal and the integration of the allyl group relative to the thiophene ring are critical.

H NMR Data (300/400 MHz,)

The spectrum is characterized by the distinct allyl pattern and the 3-spin system of the thiophene ring.

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
7.15 – 7.25	dd / m	1H	Thiophene H-5	Deshielded by Sulfur; typical aromatic range.
6.90 – 7.00	dd / m	1H	Thiophene H-3	Ortho to Nitrogen; shift influenced by amide rotation.
6.80 – 6.90	dd / m	1H	Thiophene H-4	Meta to Nitrogen; most shielded aromatic proton.
5.75 – 5.95	ddt (Multiplet)	1H	Allyl	Characteristic vinyl proton; complex splitting due to cis/trans coupling.
5.10 – 5.25	Multiplet	2H	Allyl	Terminal alkene protons; distinct roof effect often observed.
4.20 – 4.35	Doublet ($J \approx 6$ Hz)	2H	Allyl	Diagnostic for N-alkylation. If C-alkylation occurred, this would be absent or shifted.
1.85 – 2.10	Singlet	3H	Acetyl	Methyl group of the acetamide; shift varies slightly with concentration.

Critical Validation Check:

- Rotamers: Tertiary amides often exhibit restricted rotation around the C-N bond. At room temperature, this molecule may show broad signals or two distinct sets of peaks (major/minor conformers) depending on the solvent. In CDCl₃, signals are typically averaged or favor one conformer due to the bulk of the thiophene ring.
- Impurity Flag: A broad singlet around 8.0–10.0 ppm indicates unreacted N-(2-thienyl)acetamide (NH proton).

¹³C NMR Data (MHz,)

Shift (ppm)	Assignment	Notes
169.0 – 171.0	(Carbonyl)	Typical tertiary amide carbonyl.
138.0 – 142.0	Thiophene C-2	Quaternary carbon attached to Nitrogen (ipso).
132.0 – 134.0	Allyl	Internal alkene carbon.
126.0 – 128.0	Thiophene C-5	Alpha to Sulfur.
124.0 – 126.0	Thiophene C-3	Beta to Sulfur, ortho to Nitrogen.
120.0 – 122.0	Thiophene C-4	Beta to Sulfur.
117.0 – 119.0	Allyl	Terminal alkene carbon.
50.0 – 53.0	Allyl	carbon attached to Nitrogen.
21.0 – 23.0	Acetyl	Methyl carbon.

Infrared (IR) Spectroscopy

IR is primarily used here to confirm the functional group transformation (loss of NH, retention of Carbonyl).

- Instrument: FT-IR (Neat/ATR or KBr disk).
- Key Absorption Bands:

Wavenumber ()	Vibration Mode	Interpretation
3080 – 3100	Stretch	Thiophene and Allyl unsaturated C-H stretches.
2920 – 2980	Stretch	Aliphatic stretches (Methyl and Methylene).
1650 – 1680	Stretch (Amide I)	Strong band. Tertiary amides typically absorb at lower frequencies than secondary amides, but conjugation with the thiophene ring may broaden this peak.
1400 – 1450	Stretch	Amide II/III region mixed with ring modes.
910 – 990	Bending	Characteristic "out-of-plane" bending for the terminal allyl group (vinyl).
~700	Stretch	Thiophene ring breathing mode.

Diagnostic Absence: The absence of a broad band at

confirms the absence of the N-H bond, validating the tertiary amide structure.

Mass Spectrometry (MS)

Mass spectrometry provides molecular weight confirmation and a fragmentation fingerprint.

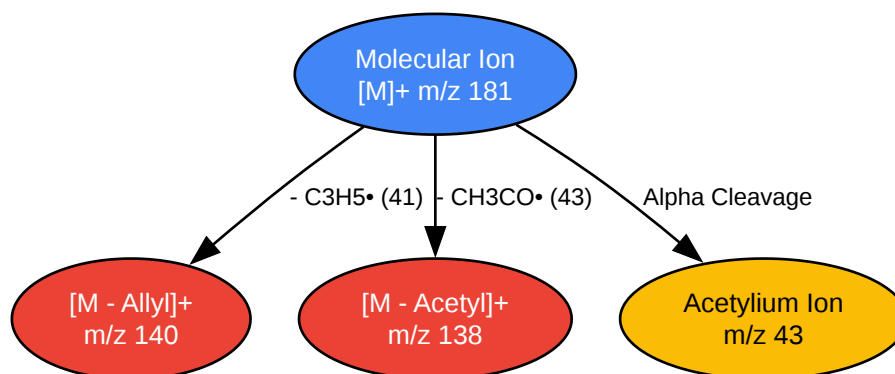
- Ionization Mode: Electron Impact (EI, 70 eV) or ESI (positive mode).
- Molecular Ion (

): m/z 181.

Fragmentation Pathway (EI)

m/z	Fragment Ion	Mechanism
181		Molecular ion (often prominent due to aromatic stability).
140		Loss of Allyl radical (). This generates the stabilized N-(2-thienyl)acetamide cation.
138		Loss of Acetyl radical ().
43		Acetylium ion (very common base peak in acetamides).
41		Allyl cation.

MS Fragmentation Logic (Graphviz)



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Caption: Primary fragmentation pathways under Electron Impact (EI) ionization.

Experimental Protocol for Validation

To ensure the spectra above are reproducible, follow this purification protocol before analysis.

- Workup: After the alkylation reaction, quench with water and extract with Ethyl Acetate (EtOAc).
- Wash: Wash the organic layer with 1M HCl (to remove unreacted amine/pyridine) and Brine.
- Drying: Dry over anhydrous .
- Purification: Flash Column Chromatography is mandatory.
 - Stationary Phase: Silica Gel (230-400 mesh).
 - Mobile Phase: Hexanes:EtOAc (Gradient 9:1 to 7:3).
 - Rf Value: ~0.4 (in 7:3 Hex:EtOAc).
- Sample Prep for NMR: Dissolve ~10 mg of the yellow/brown oil in 0.6 mL . Filter through a cotton plug to remove inorganic salts.

References

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Sources

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- 2. spectrabase.com [spectrabase.com]
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